

Technical Support Guide: Purification of N-(Phenylmethoxy)-1,5-pentanediamine

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Compound of Interest

Compound Name: *N-(Phenylmethoxy)-1,5-pentanediamine*

CAS No.: 160388-21-6

Cat. No.: B180056

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Compound Verification & Chemical Context

Before proceeding with purification, it is critical to verify the chemical identity of your substrate, as nomenclature in this class of linkers is often conflated.

Target Molecule:

-(Phenylmethoxy)-1,5-pentanediamine Synonyms: 5-((Benzyloxy)amino)pentan-1-amine;

-Benzyl-

-(5-aminopentyl)hydroxylamine.[\[1\]](#) CAS: 160388-21-6 Structure:

[\[1\]](#)[\[2\]](#)

“

⚠ *Critical Distinction: If your molecule contains a carbonyl group adjacent to the nitrogen (*

), you are working with Mono-Cbz-1,5-pentanediamine (Benzyl

-(5-aminopentyl)carbamate). While the protocols below are adaptable, the pKa values differ significantly. This guide focuses on the Hydroxylamine Ether variant (CAS 160388-21-6) common in PROTAC linker synthesis.

Impurity Profile

In the synthesis of this compound (typically via alkylation of

-protected hydroxylamines or reaction of 1,5-dibromopentane with benzyloxyamine), three main impurities arise:

Impurity Type	Chemical Identity	Physicochemical Characteristic
Starting Material (SM)	1,5-Pentanediamine (Cadaverine)	Highly basic (pKa ~10), Volatile, Water-soluble.
Over-Reaction	-Bis(phenylmethoxy)-1,5-pentanediamine	Weakly basic (pKa ~4.5), Lipophilic, Non-volatile.
Byproduct	Benzyl Alcohol / Benzyl Bromide	Neutral, Lipophilic.

Troubleshooting & FAQs

Q1: My product is a waxy solid contaminated with the "Bis" impurity. Acid washing isn't removing it. Why?

Diagnosis: You are likely performing your acid wash at a pH that is too low. Explanation: The target molecule has two basic centers: the primary amine (pKa ~10.5) and the alkoxyamine

nitrogen (

, pKa ~4.6). The "Bis" impurity contains only alkoxyamine nitrogens.

- At pH 1-2: Both the Target and the Bis-impurity are protonated and soluble in water. You cannot separate them here.
- At pH 6-7: The Primary Amine (Target) is protonated (charged/water-soluble). The Alkoxyamine (Bis-impurity) is deprotonated (neutral/organic-soluble). Solution: Perform your organic wash at a strictly controlled pH of 6.0–7.0. The Bis-impurity will partition into the organic layer (DCM/EtOAc), while your Target remains in the aqueous phase.

Q2: How do I remove residual 1,5-pentanediamine (Starting Material)?

Diagnosis: The diamine is chemically similar to the product (both have primary amines), making extraction difficult. Solution:

- Volatility Difference: 1,5-pentanediamine has a boiling point of ~179°C. The target is much heavier. Kugelrohr or High-Vacuum distillation (0.1 mmHg at 60-80°C) will strip the diamine, leaving the target behind.
- Selective Precipitation: Convert the crude oil to a hydrochloride salt using 1M HCl in Dioxane. The 1,5-pentanediamine dihydrochloride is often less soluble in cold isopropanol than the target salt. Recrystallize from Isopropanol/Ethanol.

Q3: The product turns yellow/brown upon storage. Is it degrading?

Diagnosis: Yes, hydroxylamine ethers are susceptible to oxidation and radical decomposition, especially if traces of metal or acid are present. Solution: Store the compound as the Hydrochloride or Oxalate salt. The free base is unstable. Store under Argon at -20°C. If it has already degraded, pass it through a short plug of neutral alumina (not silica, which can be acidic) to remove the colored N-oxide impurities.

The "pH-Switch" Purification Protocol

This protocol relies on the pKa differential between the primary amine and the alkoxyamine to isolate the mono-functionalized product.

Materials Required

- Dichloromethane (DCM) or Methyl tert-butyl ether (MTBE)
- Phosphate Buffer (0.5M, pH 6.5)
- HCl (1M and 6M)
- NaOH (2M)^[3]
- pH Meter (Paper is insufficient for the precision required)

Step-by-Step Methodology

Phase 1: Removal of Non-Basic and Weakly Basic Impurities (The "Bis" Cut)

- Dissolve the crude reaction mixture in DCM (10 mL per gram of crude).
- Add Phosphate Buffer (pH 6.5) (equal volume).
- Agitate vigorously for 5 minutes.
- Check pH: Ensure the aqueous layer is between pH 6.0 and 7.0. Adjust with dilute HCl or NaOH if necessary.
 - Mechanism:^[3]^[4]^[5] At this pH, the Target (Primary amine) is protonated () and enters the water. The Bis-impurity () is neutral and stays in the DCM.
- Separate Layers: Keep the Aqueous Layer (contains Product + Diamine). Discard the Organic Layer (contains Bis-impurity + Benzyl alcohol).
- Optional: Wash the aqueous layer once more with fresh DCM to ensure complete removal of lipophilics.

Phase 2: Isolation of the Target

- Cool the Aqueous Layer to 0°C.
- Basify to pH > 12 using 2M NaOH.
 - Mechanism:[3][4][5] Both the Target and the Diamine are now fully deprotonated (Free Base).
- Extract exhaustively with DCM (3 x volumes).
- Combine organic extracts, dry over

, and filter.
- Concentrate under reduced pressure (Rotovap).

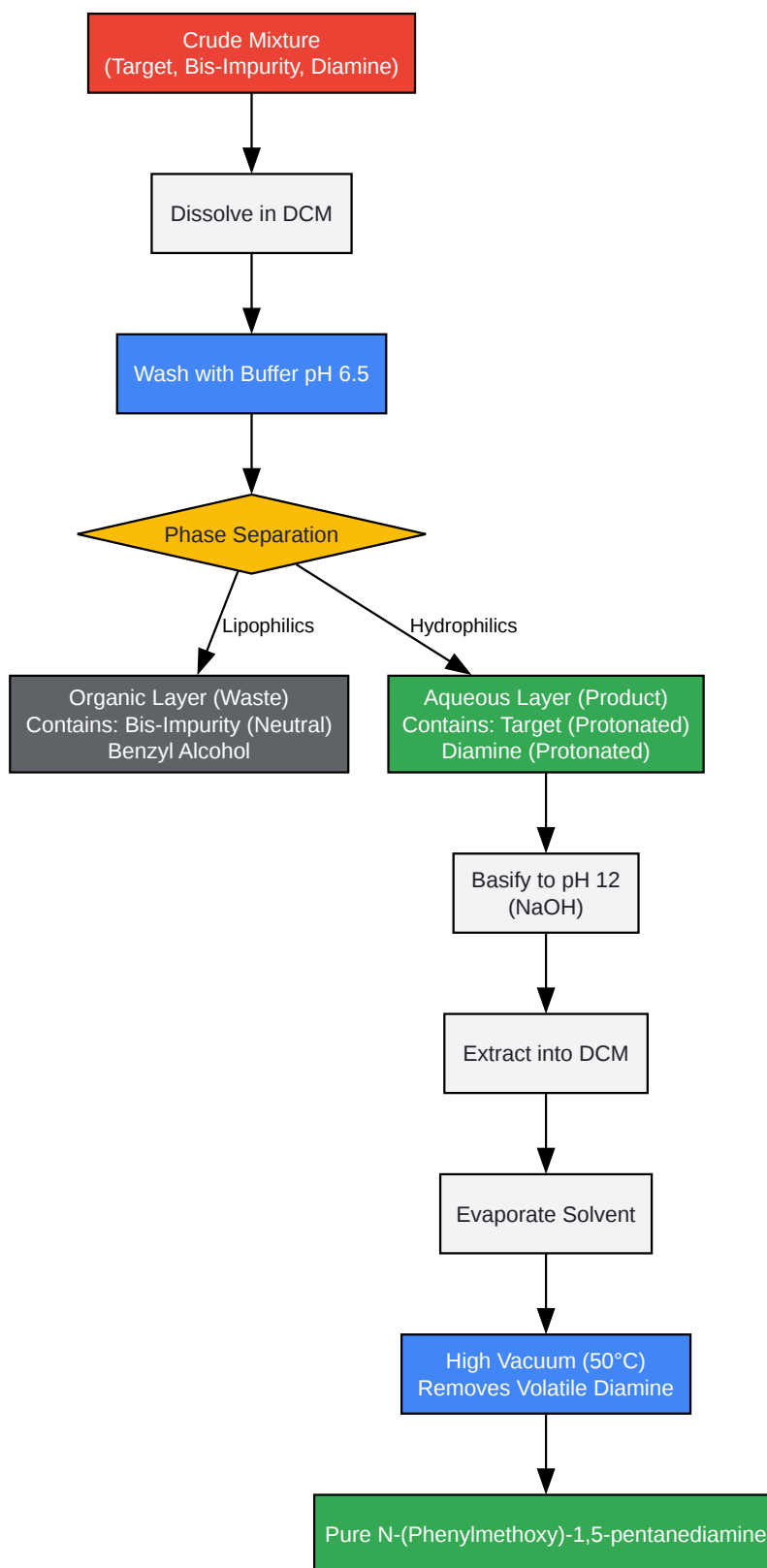
Phase 3: Removal of Diamine (Polishing)

- The residue contains the Target and traces of 1,5-pentanediamine.
- Apply High Vacuum (< 0.5 mbar) at 50°C for 2 hours. The volatile diamine will sublime/evaporate.
- Final Product: The remaining oil is pure

-(Phenylmethoxy)-1,5-pentanediamine.

Process Visualization (DOT Diagram)

The following diagram illustrates the fractionation logic based on pKa manipulation.



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Caption: Flowchart demonstrating the selective protonation strategy to separate mono-functionalized alkoxyamines from bis-functionalized impurities.

Quantitative Data Reference

Use this table to calculate the theoretical behavior of your impurities during extraction.

Compound	Functional Group 1 (pKa)	Functional Group 2 (pKa)	Net Charge at pH 6.5	Net Charge at pH 12	Solubility (pH 6.5)
Target	Primary Amine (10.5)	Alkoxyamine (4.6)	+1 (Amine protonated)	0	Aqueous
Bis-Impurity	Alkoxyamine (4.6)	Alkoxyamine (4.6)	0 (Mostly deprotonated)	0	Organic
Diamine (SM)	Primary Amine (10.5)	Primary Amine (10.5)	+2 (Fully protonated)	0	Aqueous

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